

# A Comprehensive Technical Guide to Mono-Boc Protected Butanediamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *NH<sub>2</sub>-C<sub>4</sub>-NH-Boc*

Cat. No.: *B2487882*

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## Introduction

Mono-Boc protected butanediamine, scientifically known as tert-butyl (4-aminobutyl)carbamate or N-Boc-1,4-diaminobutane, is a critical building block in modern organic and medicinal chemistry. Its bifunctional nature, possessing a free primary amine and a protected primary amine, allows for selective chemical modifications, making it an invaluable tool in the synthesis of complex molecules. This guide provides an in-depth overview of its chemical properties, synthesis, and diverse applications, with a focus on its role in drug discovery and development.

## Chemical and Physical Properties

N-Boc-1,4-diaminobutane is a stable, versatile intermediate.<sup>[1]</sup> Its key properties are summarized in the table below.

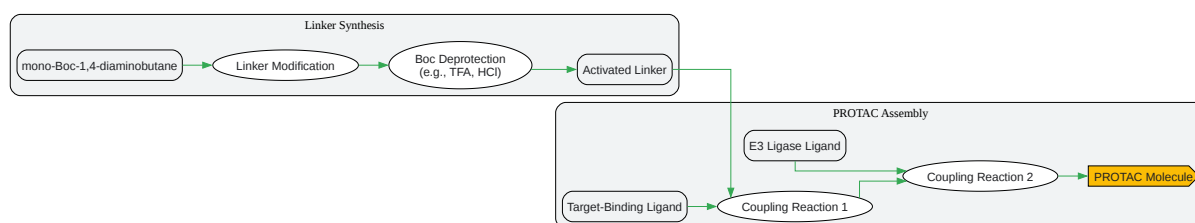
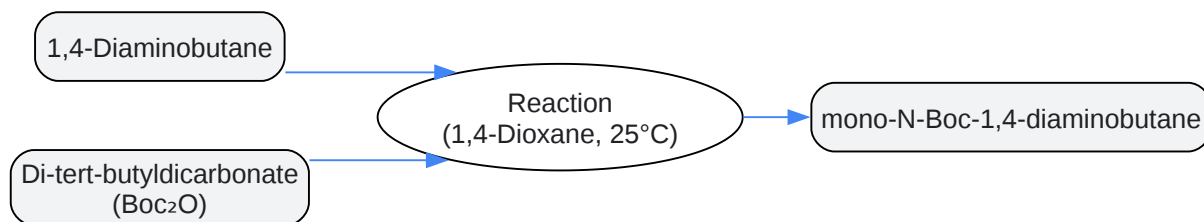
Property	Value	References
CAS Number	68076-36-8	[1][2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	188.27 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[1]
Purity	≥97% or ≥98% (GC)	[1][3]
Density	0.98 g/mL (Lit.)	[1]
Refractive Index	n <sub>20/D</sub> 1.460 (Lit.)	[1]
Solubility	Soluble in polar organic solvents	[4]
Storage	2 - 8 °C	[1]

## Synthesis and Purification

The selective protection of one of the two primary amines in 1,4-diaminobutane is the key step in the synthesis of mono-Boc protected butanediamine.

## General Synthetic Workflow

The synthesis involves the reaction of 1,4-diaminobutane with di-tert-butylidicarbonate (Boc<sub>2</sub>O). To favor the mono-protected product, the reaction is typically carried out with an excess of the diamine and slow addition of the Boc anhydride under high-dilution conditions.[5]



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. N-Boc-1,4-diaminobutane, 98% | Advent [adventchembio.com]
- 3. scbt.com [scbt.com]

- 4. CAS 68076-36-8: N-boc-1,4-diaminobutane | CymitQuimica [cymitquimica.com]
- 5. etheses.dur.ac.uk [etheses.dur.ac.uk]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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